

Application Note: Allyl Butyrate as a Standard for Analytical Testing

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Compound of Interest

Compound Name: **Allyl butyrate**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Allyl butyrate (also known as allyl butanoate) is an organic ester recognized for its fruity aroma, reminiscent of pineapple and apricot.[1][2] It is widely used as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics.[3][4] In the analytical sciences, particularly in quality control and research, **allyl butyrate** serves as a valuable reference standard for chromatographic techniques. Its defined physicochemical properties and characteristic volatility make it suitable for method development, system suitability testing, and quantification of volatile and semi-volatile compounds. This document provides detailed protocols and data for using **allyl butyrate** as an analytical standard, primarily focusing on gas chromatography (GC).

Physicochemical Properties and Specifications

An analytical standard must have well-characterized physical and chemical properties. **Allyl butyrate** reference standards are available from various suppliers, often meeting specifications set by bodies like the United States Pharmacopeia (USP).[5]

Table 1: Physicochemical Properties of **Allyl Butyrate**

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₁₂ O ₂	[2]
Molecular Weight	128.17 g/mol	[3]
CAS Number	2051-78-7	[1]
Appearance	Liquid	[3]
Density	0.902 g/mL at 25 °C	[1][2]
Boiling Point	142-143 °C at 760 mmHg	[3]
Refractive Index	n _{20/D} 1.414	[1]
Purity (Typical)	≥98%	[1]
Solubility	Insoluble in water; Soluble in ethanol and oils	[3]

Standard Preparation and Handling

Proper preparation and handling of analytical standards are critical for generating accurate and reproducible results.

Storage and Stability

- Storage: **Allyl butyrate** standard should be stored at 2-8°C in a tightly sealed container to prevent evaporation. It is classified as a flammable liquid and should be kept away from ignition sources.[1][6]
- Stability: The compound is stable under recommended storage conditions.[6] Long-term exposure to light and air should be avoided to prevent degradation.

Protocol 1: Preparation of Stock and Working Standards

This protocol describes the preparation of a primary stock solution and a series of working standards for creating a calibration curve.

Materials:

- **Allyl Butyrate** (USP Reference Standard or equivalent, $\geq 98\%$ purity)
- Methanol or Ethanol (GC grade or higher)
- Class A volumetric flasks (10 mL, 50 mL, 100 mL)
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Primary Stock Solution (e.g., 1000 $\mu\text{g/mL}$): a. Accurately weigh approximately 10.0 mg of **allyl butyrate** standard into a 10 mL volumetric flask. b. Record the exact weight. c. Dissolve the standard in a small amount of GC-grade methanol and sonicate for 2 minutes to ensure complete dissolution. d. Bring the flask to volume with methanol. e. Calculate the exact concentration of the stock solution based on the recorded weight.
- Working Standard Solutions: a. Prepare a series of working standards by performing serial dilutions of the primary stock solution. b. For example, to prepare a 100 $\mu\text{g/mL}$ standard, transfer 10 mL of the 1000 $\mu\text{g/mL}$ stock solution into a 100 mL volumetric flask and dilute to volume with methanol. c. Subsequent dilutions can be made to generate a calibration curve covering the desired concentration range (e.g., 1, 5, 10, 25, 50 $\mu\text{g/mL}$).

Analytical Method: Gas Chromatography (GC)

GC is the most common technique for the analysis of volatile compounds like **allyl butyrate**.^[7] A Flame Ionization Detector (FID) is typically used for quantification due to its high sensitivity and wide linear range for hydrocarbons.

Protocol 2: Quantitative Analysis by GC-FID

This protocol provides a general method for the quantification of **allyl butyrate**. Instrument parameters should be optimized for the specific equipment and column used.

Table 2: Typical GC-FID Instrumental Parameters

Parameter	Recommended Setting
Instrument	Gas Chromatograph with FID
Column	DB-WAX, SupelcoWAX, or similar polar column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium or Nitrogen, at a constant flow rate (e.g., 1 mL/min)
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Split (e.g., 50:1 ratio) or Splitless, depending on concentration
Oven Program	- Initial Temp: 60 °C, hold for 2 min- Ramp: 10 °C/min to 220 °C- Final Hold: Hold at 220 °C for 5 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	280 °C
Makeup Gas	Nitrogen

Method Validation and Performance

Method validation ensures that the analytical procedure is suitable for its intended purpose. The following table summarizes typical performance data for the GC-FID analysis of **allyl butyrate**.

Table 3: Summary of Typical Method Validation Data

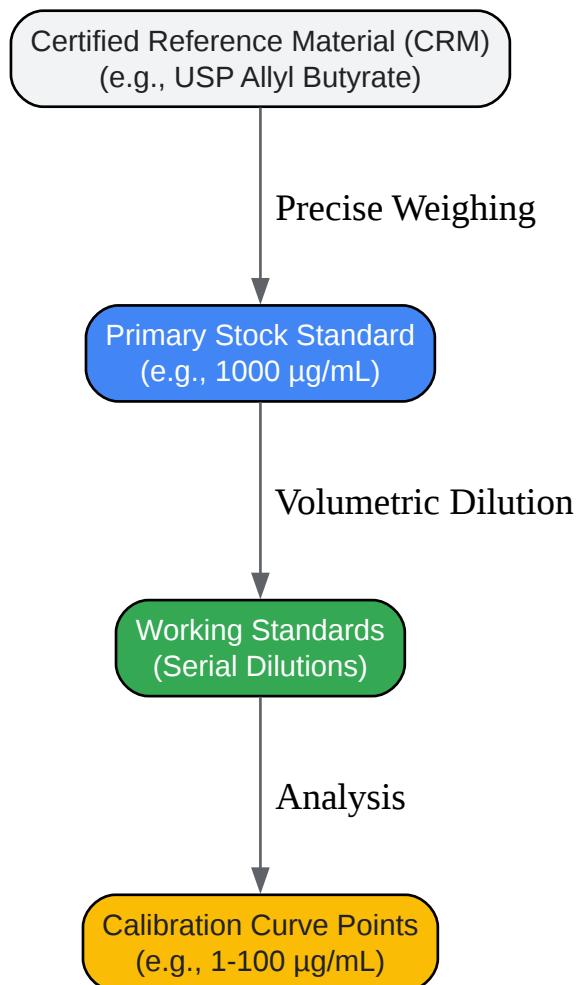
Parameter	Typical Result	Description
Linearity (R^2)	> 0.998	The coefficient of determination for a calibration curve from 1-100 $\mu\text{g/mL}$. ^[8]
Limit of Detection (LOD)	0.1 - 0.5 $\mu\text{g/mL}$	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	0.5 - 1.5 $\mu\text{g/mL}$	The lowest concentration of analyte that can be quantitatively determined with acceptable precision and accuracy.
Precision (%RSD)	< 5%	The relative standard deviation for repeated measurements of a mid-range standard. ^[8]
Accuracy (% Recovery)	95 - 105%	The percentage of known analyte amount recovered from a spiked sample matrix.

Note: These values are representative and should be established for each specific method and instrument.^[9]

Diagrams and Workflows

Logical Hierarchy of Analytical Standards

The diagram below illustrates the relationship between different levels of analytical standards, from a certified reference material to the final calibration points used for analysis.

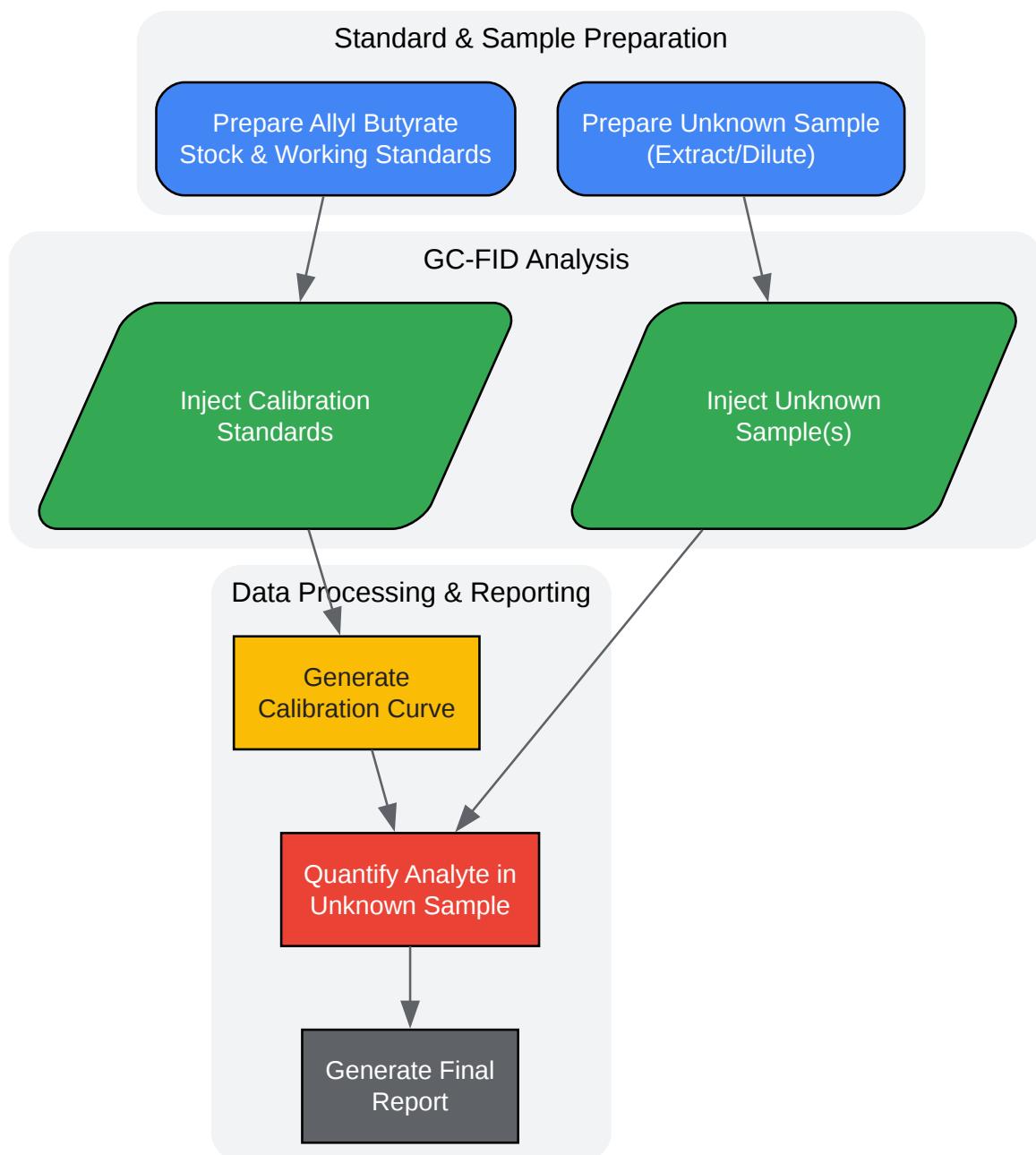


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Caption: Hierarchy of analytical standard preparation.

Experimental Workflow for GC Analysis

This workflow outlines the major steps involved from sample preparation to final data reporting when using **allyl butyrate** as a standard.

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